

# Preparation of ORM-10962 Stock Solutions in DMSO: An Application Note and Protocol

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## Compound of Interest

Compound Name: ORM-10962

Cat. No.: B2992674

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## Introduction

**ORM-10962** is a potent and highly selective inhibitor of the sodium-calcium exchanger (NCX), with IC50 values of 55 nM and 67 nM for the forward and reverse modes of action, respectively[1][2][3]. Its utility in cardiovascular research, particularly in studies of cardiac arrhythmias and pacemaking, necessitates the accurate and reproducible preparation of stock solutions[4][5][6]. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **ORM-10962** for in vitro applications. This document provides a detailed protocol for the preparation, storage, and handling of **ORM-10962** stock solutions in DMSO, intended for researchers, scientists, and drug development professionals.

## Physicochemical Properties and Solubility

A comprehensive understanding of the physicochemical properties of **ORM-10962** is crucial for accurate stock solution preparation. Key data is summarized in the table below.

Property	Value	Reference
Molecular Weight	459.54 g/mol	[1]
Formula	C27H29N3O4	[1]
Appearance	Solid, light yellow to yellow	[1]
Solubility in DMSO	250 mg/mL (544.02 mM)	[1]

Note: The solubility of **ORM-10962** in DMSO can be significantly impacted by the hygroscopic nature of DMSO. It is highly recommended to use a fresh, unopened bottle of anhydrous DMSO for optimal dissolution. Ultrasonic treatment may be required to fully dissolve the compound.<sup>[1]</sup>

## Experimental Protocol: Preparation of a 10 mM **ORM-10962** Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **ORM-10962** in DMSO.

### 3.1. Materials and Equipment

- **ORM-10962** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic water bath

### 3.2. Procedure

- **Aseptic Technique:** Perform all steps in a clean, controlled environment, such as a laminar flow hood, to minimize contamination.
- **Equilibration:** Allow the **ORM-10962** powder to equilibrate to room temperature before opening the container to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **ORM-10962** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.5954 mg of **ORM-10962**.

- Dissolution:
  - Transfer the weighed **ORM-10962** powder into a suitable microcentrifuge tube or amber glass vial.
  - Add the calculated volume of anhydrous DMSO. For a 10 mM solution with 4.5954 mg of **ORM-10962**, add 1 mL of DMSO.
  - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
  - If the compound is not fully dissolved, place the vial in an ultrasonic water bath and sonicate for 5-10 minutes, or until the solution is clear.
- Verification: Visually inspect the solution to ensure that all of the **ORM-10962** has completely dissolved and no particulate matter is visible.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes.
  - Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.

### 3.3. Stock Solution Preparation Workflow

Caption: Workflow for preparing **ORM-10962** stock solution.

## Storage and Stability

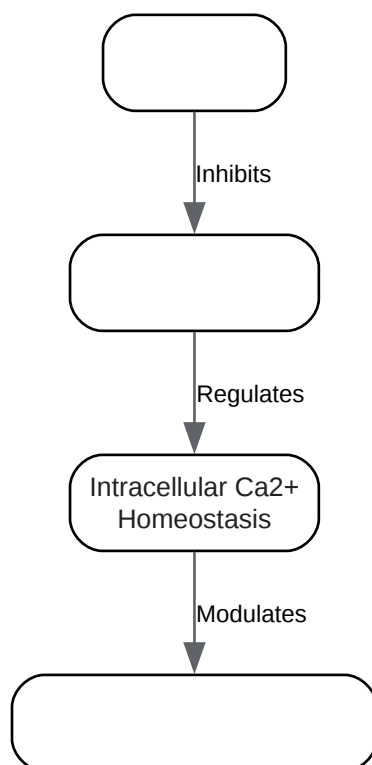
Proper storage of **ORM-10962**, both in its powdered form and as a stock solution, is critical to maintain its stability and activity.

Form	Storage Temperature	Stability	Reference
Powder	-20°C	3 years	[1]
4°C	2 years	[1]	
In DMSO	-80°C	2 years	[1]
-20°C	1 year	[1]	

It is imperative to aliquot the stock solution to prevent product inactivation from repeated freeze-thaw cycles.[1]

## Signaling Pathway Context

**ORM-10962** is a selective inhibitor of the Sodium-Calcium Exchanger (NCX). The NCX plays a crucial role in maintaining calcium homeostasis in cardiomyocytes and other excitable cells. By inhibiting this exchanger, **ORM-10962** can modulate intracellular calcium levels, which has implications for cardiac contractility and arrhythmogenesis.



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Caption: Simplified signaling pathway showing the action of **ORM-10962**.

## Conclusion

This application note provides a standardized protocol for the preparation of **ORM-10962** stock solutions in DMSO. Adherence to these guidelines for weighing, dissolution, and storage will ensure the integrity and reproducibility of experimental results. Researchers should always refer to the manufacturer's specific instructions for the lot of **ORM-10962** being used.

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